

# Application Notes and Protocols: SR 1824 Reagent

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

## Introduction

SR 1824 is a potent and selective non-agonist ligand for the Peroxisome Proliferator-Activated Receptor gamma (PPARy).[1] Unlike traditional thiazolidinedione (TZD) antidiabetic drugs such as rosiglitazone and pioglitazone, SR 1824 does not act as a classical agonist of PPARy. Instead, its primary mechanism of action is to block the cyclin-dependent kinase 5 (Cdk5)-mediated phosphorylation of PPARy at serine 273 (S273).[1][2] This phosphorylation event is linked to the dysregulation of gene expression observed in obesity and insulin resistance.[1] By specifically inhibiting this phosphorylation, SR 1824 offers a novel therapeutic strategy for type 2 diabetes and other metabolic disorders, potentially avoiding the side effects associated with full PPARy agonism.[2]

## **Chemical Properties and Storage**

**SR 1824** is a crystalline solid with the molecular formula C<sub>33</sub>H<sub>29</sub>BrN<sub>2</sub>O<sub>3</sub> and a molecular weight of 581.5 g/mol .[3]



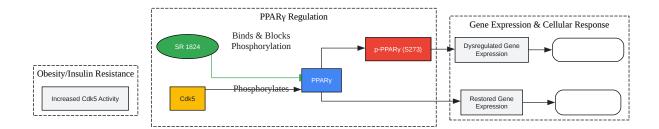
Property	Value	Source
Molecular Formula	C33H29BrN2O3	[3]
Molecular Weight	581.5 g/mol	[3]
Appearance	Crystalline solid	[3]
Purity	≥98%	Apexbt
Storage Temperature	-20°C	[1]
Solubility	30 mg/mL in DMSO30 mg/mL in DMF30 mg/mL in Ethanol	[3]
Ki for PPARy	10 nM	[1]

Note: For long-term storage, it is recommended to store **SR 1824** as a solid at -20°C. Stock solutions in solvents such as DMSO, DMF, or ethanol should be prepared fresh for optimal performance. While some vendors suggest short-term storage of solutions, long-term storage is generally not recommended.[1]

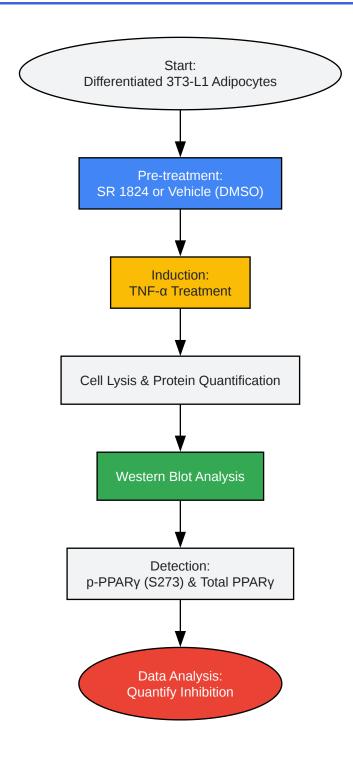
## **Mechanism of Action**

In metabolic disease states such as obesity, increased activity of Cdk5 leads to the phosphorylation of PPARy at S273. This post-translational modification alters the transcriptional activity of PPARy, contributing to insulin resistance. **SR 1824** binds to PPARy and induces a conformational change that prevents its phosphorylation by Cdk5, without activating the receptor in the classical sense. This selective inhibition of phosphorylation restores the expression of key genes involved in insulin sensitization, such as Adiponectin.[1][2]









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### References

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- To cite this document: BenchChem. [Application Notes and Protocols: SR 1824 Reagent].
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